

A Technical Guide to the Physical Properties of 3,5-Diisopropylbromobenzene

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Compound of Interest

Compound Name: 3,5-Diisopropylbromobenzene

Cat. No.: B1339613

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3,5-Diisopropylbromobenzene** (CAS No. 23058-81-3). The information is compiled for use in research, drug development, and other scientific applications where precise chemical data is essential. This document includes a summary of quantitative physical data, detailed experimental protocols for the determination of key properties, and a workflow diagram for the physical characterization of similar liquid aromatic compounds.

Core Physical and Chemical Data

3,5-Diisopropylbromobenzene is an aromatic hydrocarbon.^[1] It presents as a colorless to yellow or brown liquid at room temperature.^{[1][2][3]} The table below summarizes the key physical and chemical properties of this compound.

Property	Value	Source(s)
Chemical Formula	C ₁₂ H ₁₇ Br	[4]
Molecular Weight	241.17 g/mol	[4][5]
IUPAC Name	1-bromo-3,5-di(propan-2-yl)benzene	[5]
CAS Number	23058-81-3	[4]
Physical State	Liquid	[1][3]
Appearance	Colorless to yellow/brown oil/liquid	[1][2][3]
Boiling Point	78 - 82 °C at 1.0 Torr	[3]
Melting Point	N/A	[2][3]
Density	N/A	[2][3]
Refractive Index	N/A	[2][3]

Note: Experimental data for density and refractive index for **3,5-Diisopropylbromobenzene** are not readily available in the cited literature. For reference, the isomeric compound 1-Bromo-2,6-diisopropylbenzene has a reported density of 1.171 g/mL at 25 °C and a refractive index (n_{20/D}) of 1.532.[6]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the primary physical properties of liquid organic compounds such as **3,5-Diisopropylbromobenzene**.

Determination of Boiling Point (Capillary Method)

The boiling point is a critical physical property for the characterization and purity assessment of a liquid.[7] It is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[8][9]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Liquid paraffin or other suitable heating oil

Procedure:

- A small amount of the liquid sample is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is placed in a Thiele tube containing heating oil.
- The apparatus is heated gently and slowly to ensure uniform temperature distribution.^[8]
- Observe the capillary tube. As the temperature rises, air trapped in the capillary will be expelled.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted.^[8]^[10]
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.^[10]

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume and is a fundamental physical property.[11]

Apparatus:

- Pycnometer (a specific volume flask)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- An empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The temperature of the sample should be controlled and recorded.
- The filled pycnometer is weighed again to determine the mass of the liquid.
- The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density, such as distilled water.
- The density of the sample is calculated using the formula: $\text{Density} = \frac{\text{Mass of the liquid}}{\text{Volume of the pycnometer}}$

Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how much the path of light is bent, or refracted, when entering a substance.[12] It is a characteristic property of a substance and is dependent on temperature and the wavelength of light used.[13]

Apparatus:

- Abbe Refractometer
- Constant temperature water bath

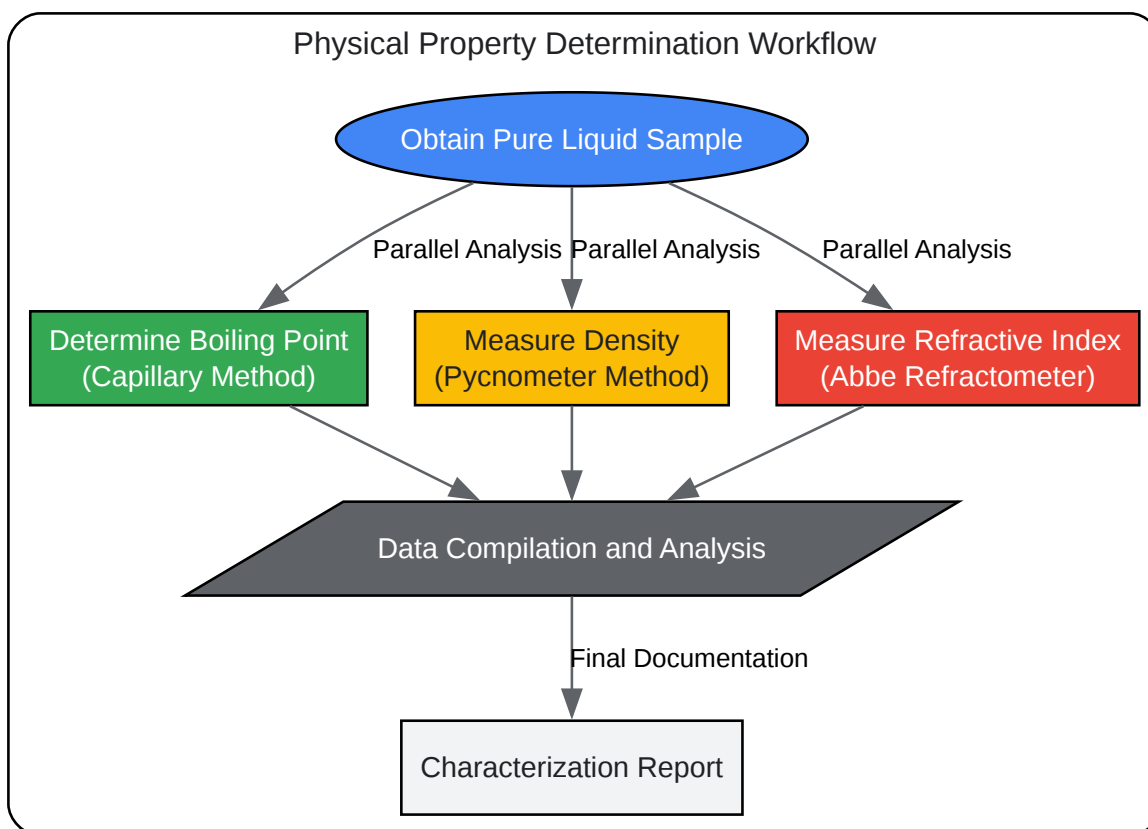
- Light source (typically a sodium D line source, 589 nm)
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)

Procedure:

- The refractometer prisms are cleaned with a suitable solvent and allowed to dry.
- A few drops of the liquid sample are placed on the surface of the lower prism using a dropper.
- The prisms are closed and locked.
- Water from the constant temperature bath is circulated through the refractometer to maintain a constant temperature (commonly 20°C or 25°C).
- The light source is positioned to illuminate the prisms.
- While looking through the eyepiece, the adjustment knob is turned until the field of view shows a distinct light and dark region.
- The compensator is adjusted to eliminate any color fringe at the borderline, making the boundary sharp.
- The adjustment knob is used to align the boundary line precisely with the crosshairs in the eyepiece.
- The refractive index value is read from the instrument's scale.

Workflow for Physical Characterization

The following diagram illustrates a general workflow for the physical characterization of a liquid aromatic compound.



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Caption: Workflow for determining the physical properties of a liquid compound.

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